

Personal protective equipment for handling 2-Pantanethiol

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Compound of Interest

Compound Name: 2-Pantanethiol

Cat. No.: B1584482

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Essential Safety and Handling Guide for 2-Pantanethiol

This guide provides critical safety, handling, and disposal protocols for **2-Pantanethiol**, tailored for research and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Summary

2-Pantanethiol is a hazardous chemical that requires careful handling due to its flammability, toxicity, and irritant properties.^{[1][2]} It is a colorless liquid with a strong, unpleasant odor, often described as a stench.^{[1][2]}

Hazard Class	GHS Pictogram	Hazard Statement
Flammability		H225: Highly flammable liquid and vapor. [1] [3]
Acute Toxicity (Oral)		H301: Toxic if swallowed. [4]
Acute Toxicity (Dermal)		H312: Harmful in contact with skin. [4]
Acute Toxicity (Inhalation)		H330: Fatal if inhaled. [4]
Skin Corrosion/Irritation		H315: Causes skin irritation. [1] [3] [5]
Eye Damage/Irritation		H319: Causes serious eye irritation. [1] [3]
STOT Single Exposure		H335: May cause respiratory irritation. [5]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following PPE is mandatory.

Body Part	Required PPE	Specifications and Best Practices
Eye / Face	Chemical Splash Goggles or Safety Glasses with side shields. A Face Shield is also required when there is a risk of a large splash. [6]	Must meet ANSI Z.87.1 standards. [6] Ensure a snug fit to protect against splashes.
Hands	Compatible Chemical-Resistant Gloves.	Disposable nitrile gloves provide short-term protection and should be changed immediately upon contact. [6] For extended operations, consult the manufacturer's chemical resistance guide to select an appropriate material (e.g., Neoprene). [6] Always inspect gloves for tears or holes before use.
Body	Flame-Retardant, Anti-Static Lab Coat or Coveralls. Chemical-resistant apron for large quantities.	Clothing must be long-sleeved and fully buttoned. [5] [6] Natural fibers like cotton are recommended over synthetic materials such as polyester. [6]
Feet	Closed-toe, closed-heel chemical-resistant shoes.	Footwear must cover the entire foot to protect against spills. [6] [7]

Respiratory	NIOSH/MSHA-approved respirator.	Required when working outside of a certified chemical fume hood, if ventilation is inadequate, or when exposure limits may be exceeded. ^{[8][9]} For spills or emergencies, a self-contained breathing apparatus (SCBA) is necessary. ^{[4][10]}
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Operational and Disposal Plans

Step 1: Preparation and Engineering Controls

- Ventilation: All handling of **2-Pentanethiol** must occur within a certified chemical fume hood to minimize inhalation exposure.^{[3][4]} Ensure the ventilation system is explosion-proof.^{[4][11]}
- Ignition Source Control: Before beginning work, remove all potential ignition sources from the area, including open flames, hot plates, and spark-producing equipment.^{[4][5][8]} Use only non-sparking tools and explosion-proof electrical equipment.^{[4][8]}
- Grounding: Ground and bond all containers and transfer equipment to prevent the buildup of static electricity, which can ignite flammable vapors.^{[4][8][11]}
- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher (dry chemical, foam, or carbon dioxide) are accessible and functional.^{[4][11]}

Step 2: Chemical Handling Protocol

- Transport: When moving the chemical, keep it in a sealed, properly labeled container, preferably within a secondary containment vessel.
- Transfer: Carefully uncap the container. Use a pipette or other appropriate transfer device. Perform all transfers slowly to minimize splashing and vapor generation.
- Heating: If heating is required, use a closed system with ventilation.^[4] Do not heat above 46°C in an open system.^[4]

- Hygiene: Do not eat, drink, or smoke in the handling area.[4][8] Wash hands thoroughly with soap and water after handling is complete.[8]
- Storage: Store **2-Pantanethiol** in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[4][5][11] Store away from incompatible materials such as strong acids, bases, and oxidizing agents.[4]

Step 3: Disposal Plan

- Waste Collection: Collect all **2-Pantanethiol** waste, including contaminated absorbent materials and disposable PPE, in a dedicated, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of the hazardous waste through an approved and licensed waste disposal facility.[4][8] All disposal must be in accordance with applicable local, state, and federal regulations.[4][12] Do not dispose of **2-Pantanethiol** down the drain.[5]

Emergency Procedures

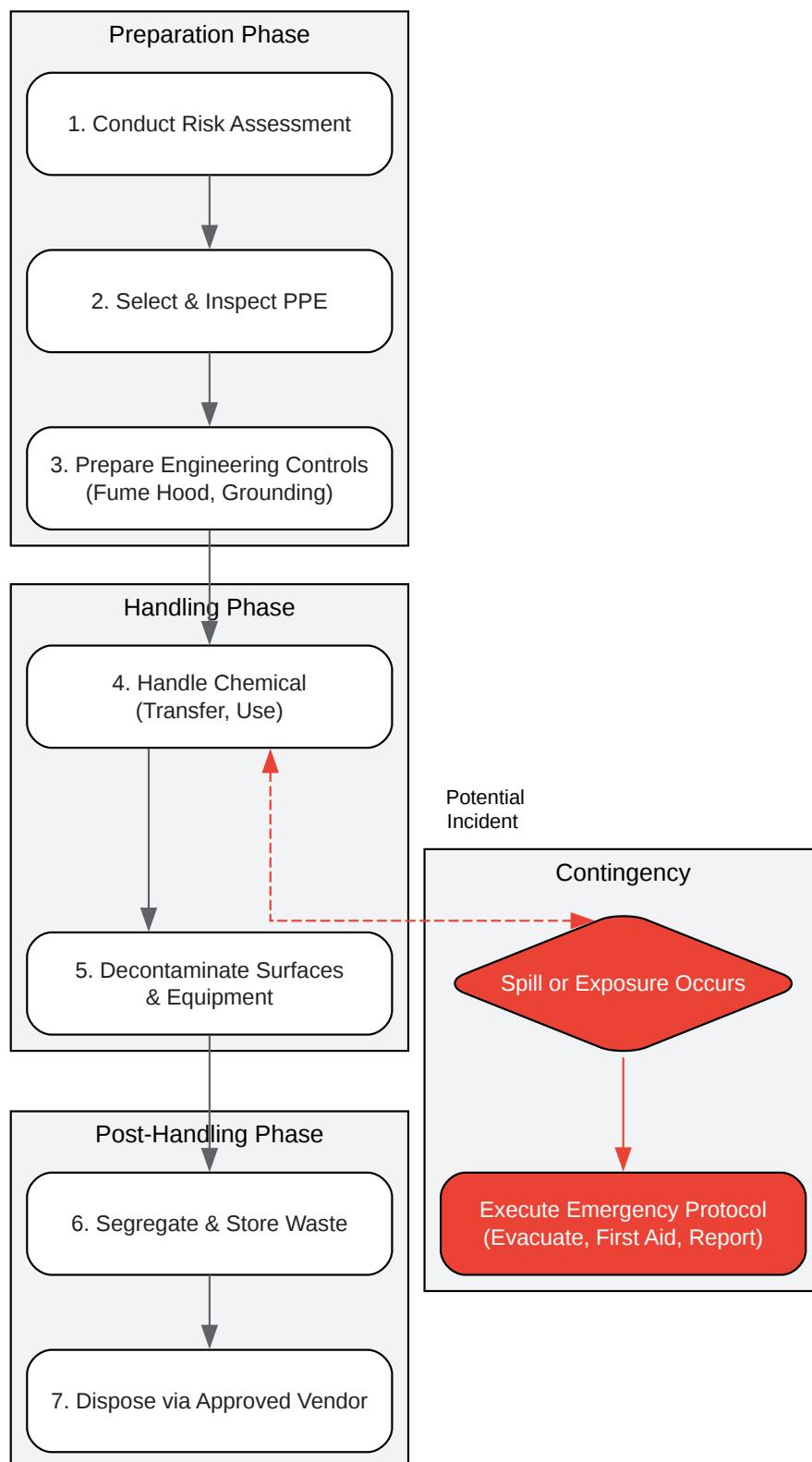
Immediate and correct response to an exposure or spill is critical.

Incident	Immediate First Aid and Response Protocol
Inhalation	Move the affected person to fresh air immediately.[2][4] If breathing is difficult or has stopped, provide artificial respiration (if trained) and seek immediate medical attention.[4][12][13]
Skin Contact	Immediately remove all contaminated clothing. [4] Flush the affected skin with copious amounts of water for at least 15 minutes.[2][12] Seek medical attention.[2]
Eye Contact	Flush eyes immediately with plenty of water for at least 15 minutes, holding eyelids open.[2][12] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Rinse the mouth with water.[4] Do NOT induce vomiting.[4] Seek immediate medical attention. [2][4][12]
Spill	Evacuate the area and remove all ignition sources.[5][12] Ventilate the space. Wearing full PPE (including respiratory protection), cover the spill with an inert absorbent material like sand or vermiculite.[4][12] Using non-sparking tools, collect the material into a sealed container for hazardous waste disposal.[4][12]

Quantitative Data

Property	Value
Molecular Formula	C ₅ H ₁₂ S ^[1]
Molecular Weight	104.22 g/mol ^[1]
Flash Point	19 °C / 66.2 °F ^[12]
Boiling Point	120 - 122 °C / 248 - 252 °F ^[5]
Density	0.835 g/cm ³ at 25 °C ^[5]
NFPA 704 Rating	Health: 2, Fire: 2, Reactivity: 0 ^[4]

Experimental Workflow

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Caption: Workflow for the safe handling of **2-Pentanethiol**.

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References

- 1. 2-Pentanethiol | C5H12S | CID 62424 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Pentanethiol(2084-19-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 11. fishersci.com [fishersci.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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